

(R)-1-Methoxypropan-2-amine hydrochloride safety data sheet (SDS) information

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Compound of Interest

Compound Name: (R)-1-Methoxypropan-2-amine
hydrochloride

Cat. No.: B591868

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A Technical Guide to the Safety of (R)-1-Methoxypropan-2-amine Hydrochloride

This guide provides a comprehensive overview of the safety information for **(R)-1-Methoxypropan-2-amine hydrochloride**, tailored for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazard identification, and handling procedures based on available Safety Data Sheet (SDS) information.

Physicochemical Properties

(R)-1-Methoxypropan-2-amine hydrochloride is a solid, crystalline powder.^[1] The following table summarizes its key physicochemical properties.

Property	Value
Molecular Formula	C ₄ H ₁₂ CINO[2][3][4]
Molecular Weight	125.60 g/mol [2][4]
Appearance	Solid[2][4]
Form	Crystalline powder[1]
Color	White[1]

Hazard Identification and Classification

This compound is classified as hazardous. It is crucial to handle it with appropriate safety precautions. The GHS hazard statements indicate that it is harmful if swallowed or in contact with skin, and causes severe skin burns and eye damage.[5]

Hazard Classification	Details
GHS Hazard Statements	H225: Highly flammable liquid and vapor[5][6] H302: Harmful if swallowed[5][6] H312: Harmful in contact with skin[5] H314: Causes severe skin burns and eye damage[5][6] H318: Causes serious eye damage[5] H412: Harmful to aquatic life with long lasting effects[5][6]
Signal Word	Danger[6][7][8]
UN Number	UN2733[6][8]
Transport Hazard Class	3 (Flammable liquids)[7][8]

Handling, Storage, and Personal Protection

Proper handling and storage are essential to minimize exposure risks.

Handling:

- Avoid contact with skin, eyes, and clothing.[5]

- Use only in a well-ventilated area or under a chemical fume hood.[6][9]
- Do not breathe mist, vapors, or spray.[6][9]
- Keep away from heat, sparks, open flames, and hot surfaces.[5][6][9]
- Ground and bond container and receiving equipment to prevent static discharge.[6][9]
- Wear protective gloves, protective clothing, eye protection, and face protection.[5][9][10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][6][9][10]
- Store locked up.[1][5][9]
- Keep away from sources of ignition.[5]

First-Aid Measures

In case of exposure, immediate medical attention is required.[9] The following are first-aid recommendations.

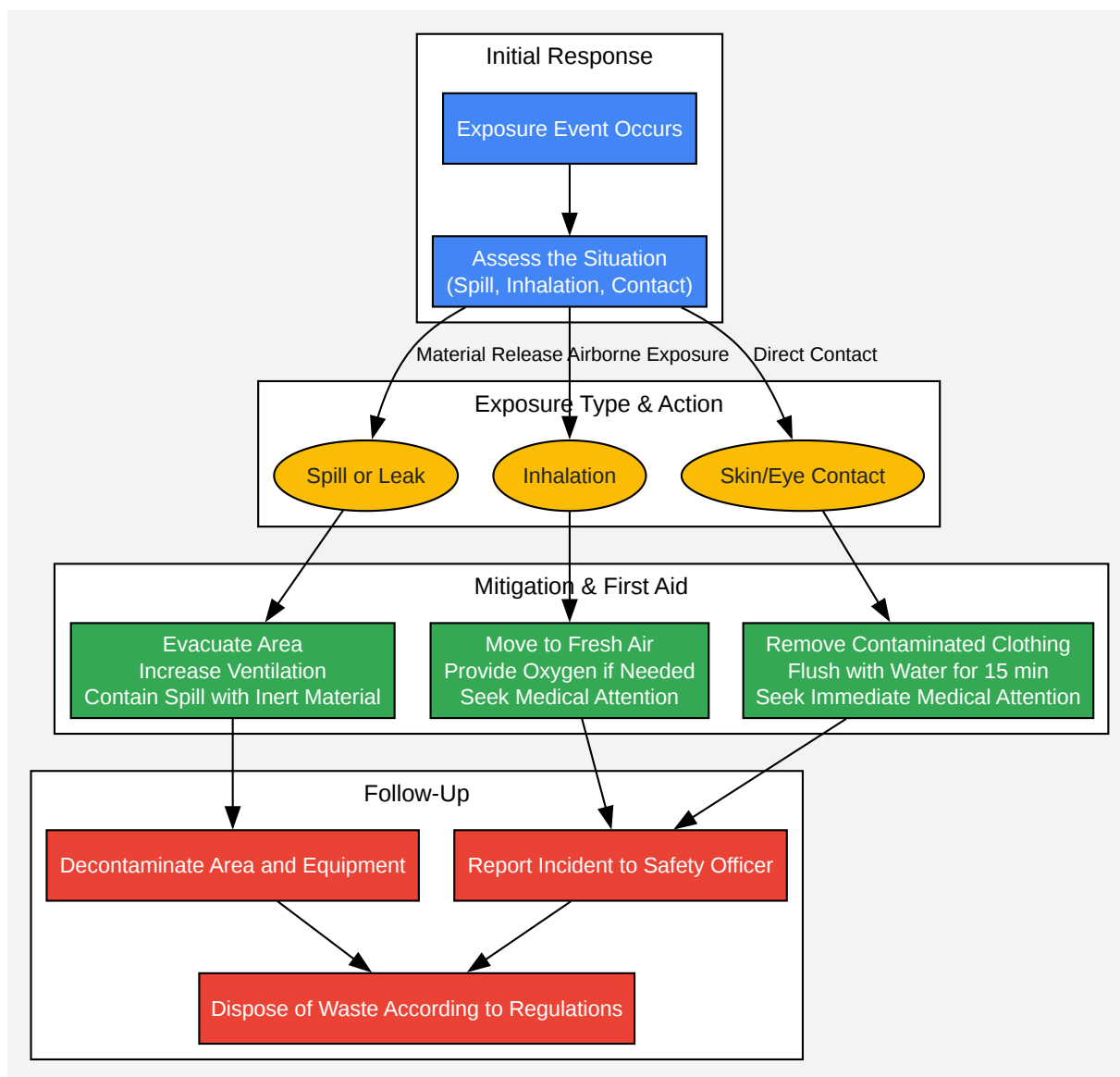
Exposure Route	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[9][10][11] If not breathing, give artificial respiration.[11] Call a poison center or doctor if you feel unwell.[10]
Skin Contact	Take off immediately all contaminated clothing.[9][10] Rinse skin with water or shower.[9][10] Wash contaminated clothing before reuse.[5][9] Immediately call a poison center or doctor.[5]
Eye Contact	Rinse cautiously with water for several minutes.[5][9][10] Remove contact lenses, if present and easy to do.[5][9][10] Continue rinsing.[5][9][10] Immediately call a poison center or doctor.[1][5]
Ingestion	Rinse mouth.[5][9][10] Do NOT induce vomiting.[5][9] Call a poison center or doctor if you feel unwell.[5][10]

Experimental Protocols

Detailed experimental protocols for the determination of all safety data points are not typically provided in standard Safety Data Sheets. The flash point for the related compound, 1-Methoxy-2-propylamine, was determined using a closed cup method.[7] For specific analytical data and methodologies, it is recommended to consult specialized toxicological and chemical analysis literature or contact the supplier. Sigma-Aldrich notes that for some unique chemicals, including **(R)-1-Methoxypropan-2-amine hydrochloride**, they do not collect analytical data and the buyer is responsible for confirming the product's identity and purity.[2]

Emergency Response Workflow

The following diagram illustrates a logical workflow for responding to an accidental exposure to **(R)-1-Methoxypropan-2-amine hydrochloride**.



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Caption: Emergency response workflow for **(R)-1-Methoxypropan-2-amine hydrochloride** exposure.

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